

In-depth Technical Guide on Benzenemethanamine, N-ethyl-3-iodo-

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzenemethanamine, N-ethyl-3-iodo-*

Cat. No.: *B8128018*

[Get Quote](#)

CAS Number: 180371-17-9

Disclaimer: Comprehensive scientific literature, including detailed experimental protocols, in-depth quantitative data, and established signaling pathways for **Benzenemethanamine, N-ethyl-3-iodo-**, is not readily available in the public domain. The information presented herein is compiled from publicly accessible chemical supplier databases and should be considered for informational purposes only. Further independent research and validation are strongly recommended for any scientific application.

Chemical Identity and Properties

Benzenemethanamine, N-ethyl-3-iodo-, also known as N-(3-Iodobenzyl)ethanamine, is a substituted aromatic amine. Its core structure consists of a benzene ring substituted with an iodinated ethylaminomethyl group.

Table 1: Physicochemical Properties

Property	Value	Source
CAS Number	180371-17-9	Chemical Supplier Catalogs
Molecular Formula	C ₉ H ₁₂ IN	Calculated
Molecular Weight	261.10 g/mol	Calculated
Canonical SMILES	CCNCC1CCCC(C1)I	Chemical Databases
InChI Key	YQDNCSJAGQGTEP-UHFFFAOYSA-N	Chemical Databases

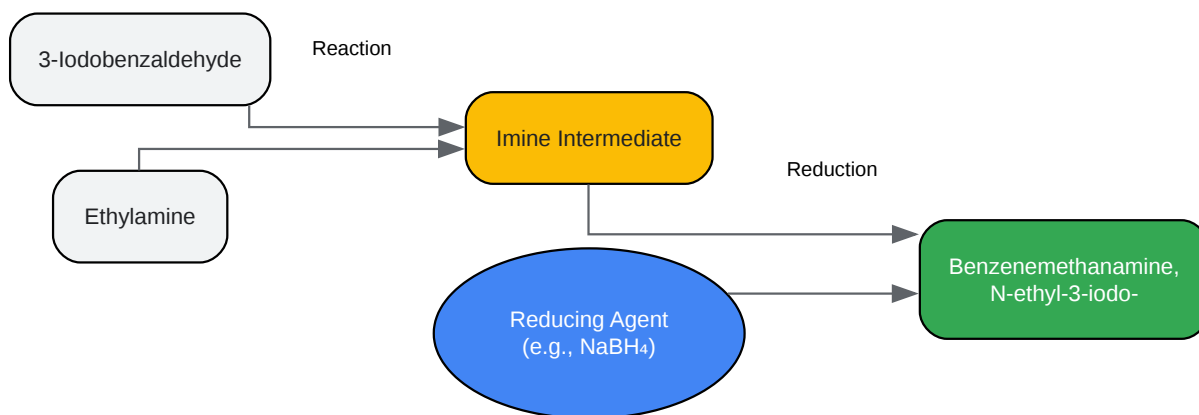
Data compiled from publicly available chemical databases. Independent verification is recommended.

Synthesis and Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of **Benzenemethanamine, N-ethyl-3-iodo-** are not available in the searched scientific literature. However, a plausible synthetic route can be conceptualized based on general organic chemistry principles.

A potential synthesis could involve the reductive amination of 3-iodobenzaldehyde with ethylamine. This two-step, one-pot reaction typically involves the formation of an intermediate imine, which is then reduced to the corresponding amine using a suitable reducing agent like sodium borohydride (NaBH₄) or sodium triacetoxyborohydride (STAB).

Logical Workflow for a Potential Synthesis:



[Click to download full resolution via product page](#)

Caption: Conceptual workflow for the synthesis of **Benzenemethanamine, N-ethyl-3-iodo-**.

Note: This represents a theoretical pathway. The actual experimental conditions, including solvent, temperature, reaction time, and purification methods, would require empirical optimization.

Applications in Research and Drug Development

There is currently no available information in peer-reviewed journals or patents to suggest that **Benzenemethanamine, N-ethyl-3-iodo-** has been investigated for specific applications in drug development or as a research tool for studying particular signaling pathways. Its structural features, containing an iodo-benzylamine motif, could potentially make it a candidate for radiolabeling studies or as a fragment for building more complex molecules in medicinal chemistry, but this remains speculative without supporting data.

Signaling Pathways and Mechanism of Action

No studies describing the mechanism of action or the interaction of **Benzenemethanamine, N-ethyl-3-iodo-** with any biological signaling pathways have been identified in the public domain.

Conclusion

Benzenemethanamine, N-ethyl-3-iodo- (CAS No. 180371-17-9) is a chemical compound for which detailed scientific characterization and application data are scarce. The information is

primarily limited to its basic chemical identity and properties available from commercial suppliers. The lack of published research prevents a deeper analysis of its biological activity, potential applications, and associated experimental protocols. Researchers and drug development professionals interested in this molecule would need to undertake foundational research to establish its synthesis, characterization, and biological profile.

- To cite this document: BenchChem. [In-depth Technical Guide on Benzenemethanamine, N-ethyl-3-iodo-]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8128018#benzenemethanamine-n-ethyl-3-iodo-cas-number-lookup]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com